

An In-depth Technical Guide to the Nickel-Carbon System Phase Diagram

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Compound of Interest

Compound Name: Nickel carbide (NiC)

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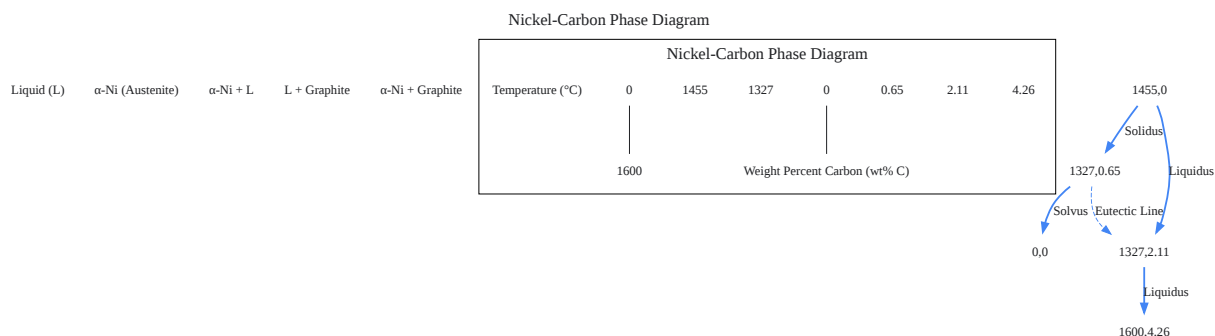
This technical guide provides a comprehensive overview of the nickel-carbon (Ni-C) binary phase diagram, tailored for researchers, scientists, and professionals in drug development who may utilize nickel-based materials. The guide details the essential thermodynamic relationships, microstructures, and experimental characterization techniques pertinent to this alloy system.

Introduction to the Nickel-Carbon System

The nickel-carbon system is fundamental to the understanding of various nickel-based alloys and their applications. Although elemental carbon has a low solubility in solid nickel, its presence significantly influences the material's melting behavior, microstructure, and mechanical properties. The stable phase diagram is characterized by a simple eutectic reaction, while a metastable carbide can form under specific conditions. This guide will focus on the stable equilibrium phase diagram.

The Nickel-Carbon Equilibrium Phase Diagram

The Ni-C phase diagram illustrates the stable phases present at different temperatures and compositions under atmospheric pressure. The key features include the liquid phase (L), the solid solution of carbon in nickel (the α -Ni or austenite phase with a face-centered cubic structure), and graphite (C).



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Caption: A simplified representation of the stable Nickel-Carbon phase diagram.

Quantitative Data

The critical quantitative data for the Ni-C system are summarized in the tables below for easy reference and comparison.

Invariant Reactions

The primary invariant reaction in the stable Ni-C system is the eutectic reaction.

Reaction Type	Temperature (°C)	Liquid Composition (wt% C)	Solid Phase 1 (wt% C)	Solid Phase 2
Eutectic	1327	2.11	α -Ni (0.65)	Graphite

Solubility of Carbon in Nickel

The solubility of carbon in both solid (α -Ni) and liquid nickel is a key parameter in many metallurgical processes.

Table 2.1: Solubility of Carbon in Solid Nickel (α -Phase)

Temperature (°C)	Solubility (wt% C)
700	~0.1
900	~0.3
1100	~0.5
1327 (Eutectic Temp.)	0.65

Table 2.2: Solubility of Carbon in Liquid Nickel

Temperature (°C)	Solubility (wt% C)
1455 (Melting point of Ni)	0
1500	~2.5
1600	~3.0
1700	~3.8

Experimental Protocols

Accurate determination of the Ni-C phase diagram and characterization of its microstructures rely on precise experimental techniques. The following sections detail the methodologies for

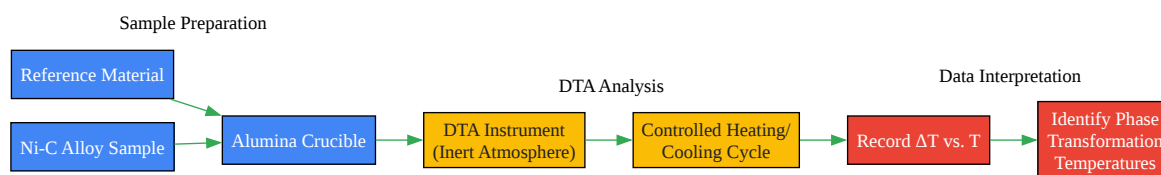
key experiments.

Differential Thermal Analysis (DTA)

DTA is employed to determine the temperatures of phase transformations.

Methodology:

- **Sample Preparation:** A small, representative sample of the Ni-C alloy (typically 10-50 mg) is placed in an inert crucible (e.g., alumina). A reference material with no thermal events in the temperature range of interest (e.g., high-purity alumina) is placed in an identical crucible.
- **Atmosphere:** The analysis is conducted under an inert atmosphere (e.g., high-purity argon) to prevent oxidation.
- **Heating and Cooling Cycle:** The sample and reference are heated and cooled at a controlled rate (e.g., 10°C/min).
- **Data Acquisition:** The temperature difference between the sample and the reference is recorded as a function of the sample temperature.
- **Interpretation:** Endothermic peaks on heating correspond to melting events (solidus and liquidus), while exothermic peaks on cooling correspond to solidification. The eutectic reaction will appear as a distinct thermal arrest at a constant temperature.



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Caption: Workflow for Differential Thermal Analysis of Ni-C alloys.

Metallography

Metallographic analysis is used to visualize the microstructure of Ni-C alloys.

Methodology:

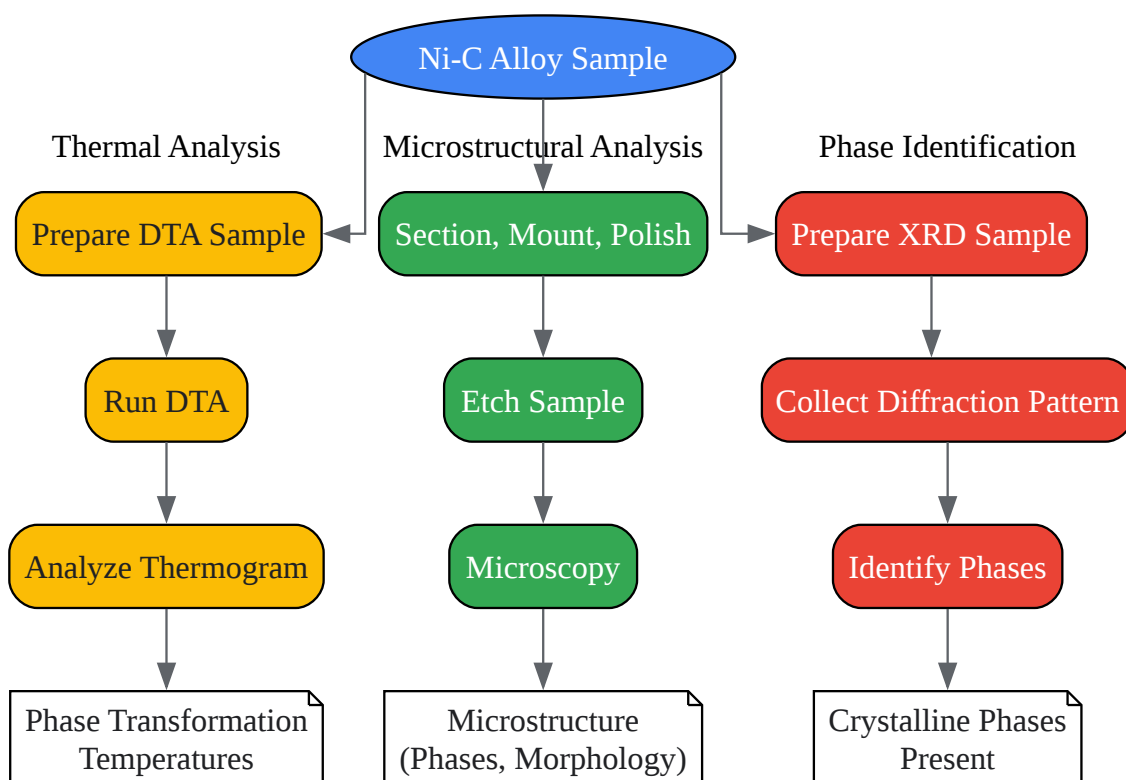
- **Sectioning and Mounting:** A representative section is cut from the alloy. The sample is then mounted in a polymer resin for ease of handling.
- **Grinding:** The mounted sample is ground using successively finer abrasive papers (e.g., 240, 400, 600, 800, and 1200 grit silicon carbide paper) with water as a lubricant.
- **Polishing:** The ground sample is polished using diamond suspensions of decreasing particle size (e.g., 6 μm , 3 μm , and 1 μm) on a polishing cloth. A final polishing step with a colloidal silica suspension may be used to obtain a mirror-like finish.
- **Etching:** The polished surface is chemically etched to reveal the microstructure. A common etchant for nickel-rich alloys is a mixture of nitric acid and acetic acid. For revealing grain boundaries and general structure, a solution of sodium cyanide and ammonium persulfate can be used.^[1]
- **Microscopy:** The etched surface is examined using an optical microscope or a scanning electron microscope (SEM). The expected microstructures are:
 - **Hypoeutectic alloys (< 2.11 wt% C):** Primary α -Ni dendrites with a eutectic mixture of α -Ni and graphite in the interdendritic regions.
 - **Eutectic alloy (2.11 wt% C):** A fully lamellar structure of alternating α -Ni and graphite phases.
 - **Hypereutectic alloys (> 2.11 wt% C):** Primary graphite flakes or nodules in a eutectic matrix.

X-Ray Diffraction (XRD)

XRD is used to identify the crystalline phases present in a Ni-C alloy.

Methodology:

- **Sample Preparation:** A flat, polished surface of the bulk material or a powdered sample is used.
- **Data Collection:** The sample is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- **Phase Identification:** The resulting diffraction pattern is a plot of intensity versus 2θ . The positions of the diffraction peaks are characteristic of the crystal structure of the phases present. These peaks are compared to standard diffraction patterns from databases (e.g., the Powder Diffraction File) to identify the phases. For the Ni-C system, the expected primary phases are:
 - α -Nickel (FCC): Strong diffraction peaks corresponding to the (111), (200), and (220) crystallographic planes.
 - Graphite (Hexagonal): A strong diffraction peak corresponding to the (002) plane.



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Caption: Overall experimental workflow for the characterization of Ni-C alloys.

Conclusion

A thorough understanding of the nickel-carbon phase diagram is crucial for the development and application of nickel-based materials. This guide has provided a detailed overview of the key thermodynamic data, phase relationships, and standard experimental procedures for the characterization of this binary system. The presented quantitative data, experimental protocols, and visualizations serve as a valuable resource for researchers and professionals working with nickel-carbon alloys.

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References

- 1. dl.asminternational.org [dl.asminternational.org]
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